

Application Note: Solid-Phase Extraction of **cis-Chlordane** from Water Samples

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Compound of Interest

Compound Name: **cis-Chlordane**

Cat. No.: **B041515**

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Abstract

This application note provides a detailed protocol for the extraction and concentration of **cis-Chlordane** from water samples using solid-phase extraction (SPE). Chlordane, a persistent organochlorine pesticide, is a significant environmental contaminant regularly monitored in water sources.^{[1][2]} This method utilizes C18 SPE cartridges to efficiently isolate **cis-Chlordane** from the aqueous matrix, followed by elution with an organic solvent and subsequent analysis by Gas Chromatography (GC). The described protocol is intended for researchers, environmental scientists, and analytical chemists requiring a reliable and reproducible method for the determination of **cis-Chlordane** in water.

Introduction

Chlordane is a synthetic organochlorine pesticide that was widely used for agricultural and residential purposes until its ban in many countries due to its persistence in the environment and adverse health effects.^{[1][2]} The technical mixture of chlordane consists of several isomers, with **cis-Chlordane** (also known as alpha-Chlordane) being one of the major components.^[3] Due to its hydrophobic nature and resistance to degradation, chlordane and its metabolites can bioaccumulate in the food chain, posing a risk to both wildlife and human health.^[1]

Accurate and sensitive monitoring of **cis-Chlordane** in water is crucial for assessing environmental contamination and ensuring public safety. Solid-phase extraction (SPE) has emerged as a preferred method for the pre-concentration and clean-up of organochlorine

pesticides from aqueous samples, offering advantages over traditional liquid-liquid extraction (LLE) such as reduced solvent consumption, higher sample throughput, and the potential for automation.[2][4][5] This note details a robust SPE protocol using C18 silica-based sorbent for the effective recovery of **cis-Chlordane** from water samples prior to instrumental analysis.

Principle of Solid-Phase Extraction

Solid-phase extraction is a chromatographic technique used to isolate analytes of interest from a complex matrix. The process involves passing a liquid sample through a solid adsorbent (the stationary phase), which retains the target analytes. Interfering substances are washed away, and the purified analytes are then eluted with a small volume of a strong solvent.



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Caption: Principle of Solid-Phase Extraction (SPE).

Experimental Protocol

This protocol is a general guideline and may require optimization based on the specific water matrix and analytical instrumentation.

1. Materials and Reagents

- SPE Cartridges: C18 cartridges (e.g., 1 g, 6 mL)[\[2\]](#)
- Solvents (HPLC or pesticide residue grade):
 - Methanol
 - Methylene Chloride (Dichloromethane)
 - n-Hexane
 - Acetone
- Reagents:
 - Deionized water
 - Sodium sulfite (for dechlorination, if necessary)
 - Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄) (for sample preservation)
 - Anhydrous Sodium Sulfate
- Glassware and Equipment:
 - 1 L amber glass sample bottles with PTFE-lined caps[\[6\]](#)
 - SPE vacuum manifold
 - Graduated conical tubes
 - Nitrogen evaporator or rotary evaporator

- Autosampler vials with inserts
- Gas Chromatograph with an Electron Capture Detector (GC-ECD) or Mass Spectrometer (GC/MS)

2. Sample Preparation

- Collect 1 L water samples in amber glass bottles.
- If the samples contain residual chlorine, dechlorinate by adding approximately 50 mg of sodium sulfite per liter.[\[7\]](#)
- Preserve the sample by adjusting the pH to < 2 with 6 N HCl or H₂SO₄.[\[8\]](#)
- Spike samples with surrogate standards as required by the analytical method (e.g., EPA Method 8081).[\[2\]](#)

3. Solid-Phase Extraction Procedure

- Cartridge Conditioning:
 - Place the C18 SPE cartridges on the vacuum manifold.
 - Condition the cartridges by passing 10 mL of methylene chloride through the sorbent. Allow the sorbent to soak for 1 minute.[\[8\]](#)
 - Add 10 mL of methanol to the cartridge, allowing it to soak for approximately 2 minutes before drawing it through, leaving a thin layer of methanol above the sorbent bed.[\[2\]\[8\]](#)
 - Equilibrate the cartridge by passing 20 mL of deionized water, ensuring the sorbent does not go dry.[\[2\]\[8\]](#)
- Sample Loading:
 - Load the 1 L water sample onto the conditioned cartridge at a flow rate of approximately 10-15 mL/min.
- Drying the Cartridge:

- After the entire sample has passed through, dry the cartridge by drawing air or nitrogen through it for 5-10 minutes to remove residual water.[2]
- Elution:
 - Place a collection tube inside the vacuum manifold.
 - Elute the retained **cis-Chlordane** from the cartridge with 10 mL of methylene chloride.[2] Some methods may use a mixture of acetone and n-hexane (e.g., 1:1 followed by 1:9) to avoid a solvent exchange step.[8]

4. Eluate Processing

- Drying: Pass the eluate through a small column of anhydrous sodium sulfate to remove any remaining water.
- Concentration: Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen or a rotary evaporator.[2]
- Solvent Exchange (if necessary): If the elution solvent is not compatible with the GC system (e.g., methylene chloride), perform a solvent exchange into n-hexane.[9]
- Analysis: Transfer the final extract to an autosampler vial for GC-ECD or GC/MS analysis.

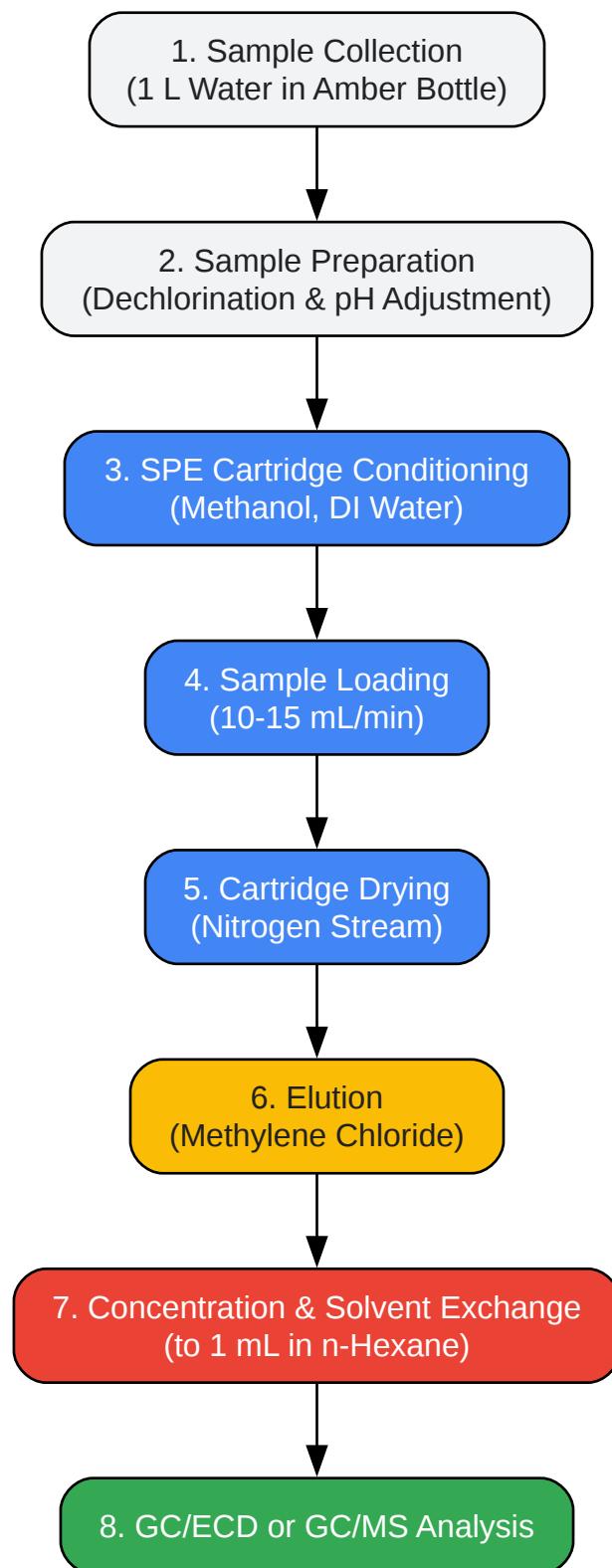
Data Presentation

The following table summarizes typical performance data for the SPE of **cis-Chlordane** from water samples.

Parameter	Sorbent	Elution Solvent	Recovery (%)	RSD (%)	LOD (µg/L)	Reference
Recovery	C18 Disk	Methylene Chloride	78.4	3.64	-	[9]
Recovery	C18 Cartridge	Methylene Chloride	-	12	-	[7]
Recovery	C18 Cartridge	Acetone:n-Hexane	92	6	-	[8]
Limit of Detection	-	Hexane	-	-	0.01	[10][11]
Limit of Detection	-	Pentane	-	-	~0.01	[12]

RSD: Relative Standard Deviation; LOD: Limit of Detection

Workflow Diagram



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Caption: SPE Workflow for **cis-Chlordane** Analysis.

Conclusion

The solid-phase extraction method detailed in this application note provides an effective and efficient means for the isolation and pre-concentration of **cis-Chlordane** from water samples. By utilizing C18 sorbent, this protocol achieves good analyte recovery and reproducibility, making it a suitable alternative to traditional liquid-liquid extraction methods. The procedure is amenable to high-throughput analysis and can be adapted for various water matrices, providing a reliable foundation for environmental monitoring programs and research studies focused on organochlorine pesticides.

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